

# Health and Safety Data for Diphenyl Adipate: An In-Depth Technical Guide

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## Compound of Interest

Compound Name: *Diphenyl adipate*

Cat. No.: *B1582185*

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Disclaimer: A comprehensive search of publicly available scientific literature and chemical safety databases has revealed a significant lack of specific health and safety data for **Diphenyl Adipate**. There is no registered substance dossier containing detailed toxicological and ecotoxicological studies available. Therefore, a complete health and safety data sheet with quantitative data and detailed experimental protocols, as originally requested, cannot be compiled. This guide provides the limited available information on **Diphenyl Adipate** and includes data on its expected hydrolysis products, adipic acid and phenol, for precautionary purposes. The information on the hydrolysis products should not be used as a direct substitute for data on **Diphenyl Adipate** itself.

## Chemical Identification and Physicochemical Properties

**Diphenyl adipate** is the diphenyl ester of adipic acid.[1][2] It belongs to the family of adipate esters, which are used in a variety of applications, including as plasticizers.[3]

Table 1: Identification and Physicochemical Properties of **Diphenyl Adipate**

Property	Value	Source(s)
Chemical Name	Diphenyl adipate	[1][2]
Synonyms	Diphenyl hexanedioate, Adipic acid, diphenyl ester	[1][4]
CAS Number	3195-37-7	[1][2]
Molecular Formula	C <sub>18</sub> H <sub>18</sub> O <sub>4</sub>	[1][2]
Molecular Weight	298.33 g/mol	[1][5]
Physical State	Solid (at standard conditions)	
Computed Properties		
XLogP3-AA	3.7	[5]
Hydrogen Bond Donor Count	0	[5]
Hydrogen Bond Acceptor Count	4	[1][5]
Rotatable Bond Count	9	[1]
Topological Polar Surface Area	52.6 Å²	[1]

## Hazard Identification and Classification

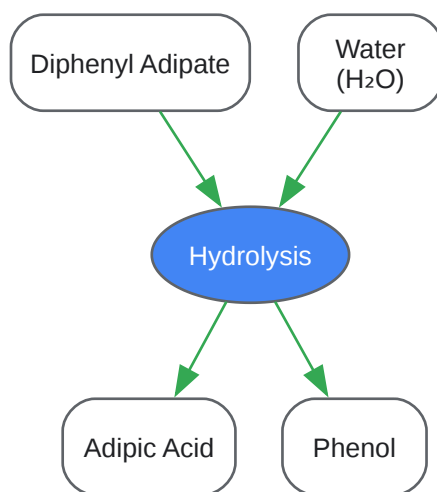
There is no official GHS classification for **Diphenyl Adipate** available in the searched databases.[1] Due to the lack of toxicological data, the hazards of **Diphenyl Adipate** have not been formally classified.

## Toxicological Information

No specific toxicological studies (e.g., acute toxicity, skin/eye irritation, sensitization, mutagenicity, carcinogenicity, reproductive toxicity) for **Diphenyl Adipate** were found in the comprehensive literature search. In such data-poor situations, one point of consideration is the potential for the substance to break down (hydrolyze) into its constituent components.

## Hydrolysis

In the presence of water, especially under acidic or basic conditions, esters can undergo hydrolysis. For **Diphenyl Adipate**, this reaction would yield adipic acid and phenol.[6]



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Hydrolysis of **Diphenyl Adipate**.

## Toxicological Profile of Hydrolysis Products

Given the potential for hydrolysis, the known hazards of adipic acid and phenol are presented below for informational and precautionary purposes.

Adipic acid is a solid that can cause serious eye irritation.[7][8][9][10] It may also cause skin and respiratory irritation.[7][11] It is not classified as a skin sensitizer, mutagen, or carcinogen.[7]

Table 2: Summary of Hazards for Adipic Acid

Endpoint	Result	Source(s)
Acute Oral Toxicity	Not classified as acutely toxic	
Skin Corrosion/Irritation	May cause slight skin irritation	[7]
Serious Eye Damage/Irritation	Causes serious eye irritation (GHS Category 2A)	[7][8][10][11]
Respiratory/Skin Sensitization	Not a skin sensitizer	[7]
Germ Cell Mutagenicity	Non-mutagenic	[7]
Carcinogenicity	Not carcinogenic	[7]
Reproductive Toxicity	Not a reproductive or developmental toxicant	[7]
STOT-Single Exposure	May cause respiratory irritation	[7]

Phenol is a toxic and corrosive substance.[12][13][14] It is toxic if swallowed, in contact with skin, or if inhaled.[13][14] It causes severe skin burns and eye damage.[13][15] Phenol is also suspected of causing genetic defects and may cause damage to organs through prolonged or repeated exposure.[13][15]

Table 3: Summary of Hazards for Phenol

Endpoint	Result	Source(s)
Acute Toxicity (Oral, Dermal, Inhalation)	Toxic (GHS Category 3)	[13][14]
Skin Corrosion/Irritation	Causes severe skin burns and eye damage (GHS Category 1B)	[13][15]
Serious Eye Damage/Irritation	Causes severe eye damage	[13]
Respiratory/Skin Sensitization	Not known to cause sensitization	[15]
Germ Cell Mutagenicity	Suspected of causing genetic defects (GHS Category 2)	[13][14][15]
Carcinogenicity	Not classified as a carcinogen by IARC, NTP, or OSHA	[16]
Reproductive Toxicity	No definitive classification	
STOT-Single Exposure	Causes irritation to the respiratory tract	
STOT-Repeated Exposure	May cause damage to organs (GHS Category 2)	[13][14]

## First Aid Measures

Due to the lack of specific data for **Diphenyl Adipate**, first aid measures should be based on general chemical safety principles and the potential hazards of its hydrolysis products.

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention, especially considering the high dermal toxicity of phenol.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting lower and upper eyelids occasionally. Seek immediate medical attention.[8][9][10]
- Ingestion: Do NOT induce vomiting. If victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Handling and Storage

- Handling: Use in a well-ventilated area. Avoid contact with eyes, skin, and clothing. Avoid ingestion and inhalation. Wash hands thoroughly after handling.[9]
- Storage: Store in a cool, dry, well-ventilated area away from incompatible substances. Keep container tightly closed.[9]

## Exposure Controls and Personal Protection

As no occupational exposure limits have been established for **Diphenyl Adipate**, it is prudent to handle it with a high degree of caution.

- Engineering Controls: Use in a well-ventilated area, preferably with local exhaust ventilation.
- Personal Protective Equipment (PPE):
  - Eye/Face Protection: Wear chemical safety goggles and/or a face shield.[8][9]
  - Skin Protection: Wear chemically resistant gloves and protective clothing to prevent skin contact.
  - Respiratory Protection: If engineering controls do not maintain airborne concentrations to a low level, a NIOSH-approved respirator may be necessary.

## Ecological Information

No specific ecotoxicological data for **Diphenyl Adipate** was found. Adipate esters, in general, are susceptible to hydrolysis in aquatic environments.[3] The ecotoxicity of its hydrolysis products, particularly phenol, is a concern as phenol is toxic to aquatic life with long-lasting effects.[13]

## Experimental Protocols

No experimental protocols for toxicological or ecotoxicological testing of **Diphenyl Adipate** were found in the searched literature. Standardized testing would need to be conducted according to internationally recognized guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), to generate the necessary data for a comprehensive hazard assessment.

## Conclusion

There is a significant data gap regarding the health and safety of **Diphenyl Adipate**. While it is a member of the generally low-toxicity adipate ester family, its hydrolysis to phenol is a point of concern that warrants cautious handling. A full assessment of its safety requires empirical testing. Researchers, scientists, and drug development professionals should handle this substance with appropriate protective measures until more definitive data becomes available.

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